

# A Technical Guide to the Physicochemical Properties of 2-Bromo-4-iodophenol

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## Compound of Interest

Compound Name: 2-Bromo-4-iodophenol

Cat. No.: B155161

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This technical guide provides a focused overview of the melting and boiling points of **2-Bromo-4-iodophenol**, a halogenated phenol of interest in synthetic and medicinal chemistry. This document compiles available data on its physical properties and outlines general experimental protocols for their determination. Additionally, a plausible synthetic workflow is presented visually to aid in its chemical preparation.

## Core Physicochemical Data

The following table summarizes the key physical properties of **2-Bromo-4-iodophenol**. It is important to note that while the melting point has been experimentally determined, the boiling point is a predicted value.

Property	Value	Data Type
Melting Point	48-51 °C	Experimental
Boiling Point	280.0 ± 30.0 °C	Predicted
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrIO	-
Molecular Weight	298.90 g/mol	-
Appearance	Beige solid (Predicted)	-
pKa	7.82 ± 0.18	Predicted
Density	2.369 ± 0.06 g/cm <sup>3</sup>	Predicted

## Experimental Protocols for Physical Property Determination

While specific experimental procedures for determining the melting and boiling points of **2-Bromo-4-iodophenol** are not extensively detailed in the literature, standard organic chemistry methodologies are applicable. The following are detailed, generalized protocols for such determinations.

### Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol is a standard method using a capillary melting point apparatus.

Materials:

- **2-Bromo-4-iodophenol** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., DigiMelt or similar)
- Mortar and pestle

#### Procedure:

- **Sample Preparation:** A small amount of the **2-Bromo-4-iodophenol** sample is finely ground using a mortar and pestle to ensure uniform heat distribution.
- **Capillary Tube Loading:** The open end of a capillary tube is tapped into the powdered sample, forcing a small amount of the solid into the tube. The tube is then inverted and tapped gently to pack the solid into the sealed end. The sample height should be approximately 2-3 mm.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Rapid Heating (Optional):** A preliminary measurement can be performed by heating the sample rapidly to get an approximate melting range.
- **Accurate Measurement:** For an accurate determination, the apparatus is heated to a temperature about 10-15 °C below the expected melting point. The heating rate is then slowed to 1-2 °C per minute.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has melted is recorded as the end of the range.

## Determination of Boiling Point (Predicted)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor. As the boiling point for **2-Bromo-4-iodophenol** is a predicted value, the following outlines a general micro boiling point determination method (Thiele tube method) suitable for small sample quantities.

#### Materials:

- **2-Bromo-4-iodophenol** sample
- Small test tube
- Capillary tube (sealed at one end)

- Thermometer
- Thiele tube
- Heat-stable mineral oil
- Bunsen burner or heating mantle

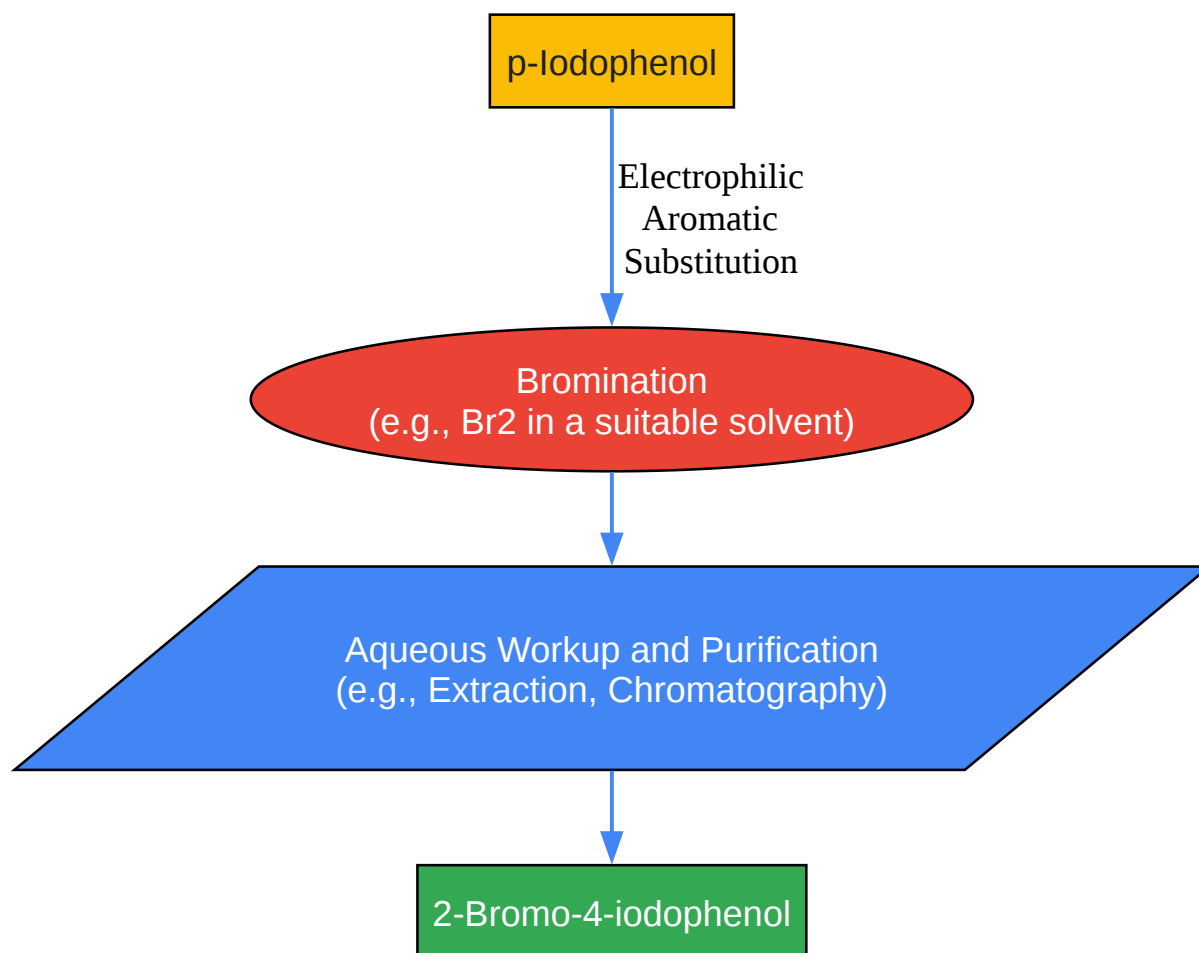
#### Procedure:

- **Sample Preparation:** A small amount of **2-Bromo-4-iodophenol** (enough to fill a small test tube to a depth of about 1-2 cm) is placed in the test tube.
- **Capillary Inversion:** A capillary tube is placed, sealed end up, into the test tube containing the sample.
- **Apparatus Assembly:** The test tube is attached to a thermometer with a rubber band or wire, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in the mineral oil within the Thiele tube.
- **Heating:** The side arm of the Thiele tube is gently heated. The circulating oil ensures uniform temperature distribution.
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.

## Logical Workflow: Plausible Synthesis of 2-Bromo-4-iodophenol

There is a lack of a specific, published experimental protocol for the synthesis of **2-Bromo-4-iodophenol**. However, a plausible synthetic route can be proposed based on standard electrophilic aromatic substitution reactions on a phenol starting material. The hydroxyl group of

a phenol is a strong activating group, directing incoming electrophiles to the ortho and para positions. A logical approach would involve the sequential halogenation of a suitable starting material. One possible route could start with the bromination of p-iodophenol.



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Caption: Plausible synthetic workflow for **2-Bromo-4-iodophenol**.

Disclaimer: No specific signaling pathways involving **2-Bromo-4-iodophenol** have been identified in the reviewed literature. While bromophenols as a class are known to exhibit various biological activities, the specific molecular targets and pathways for this particular compound remain an area for future investigation.

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